

Proper Disposal Procedures for Boc-Asp-OH-15N

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Compound of Interest

Compound Name: Boc-Asp-OH-15N

CAS No.: 204523-15-9

Cat. No.: B1591071

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Executive Summary & Core Safety Directive

Boc-Asp-OH-15N (N-

-t-Butoxycarbonyl-L-aspartic acid,

N-labeled) is a stable isotope-labeled amino acid derivative used primarily in NMR studies and proteomic mass spectrometry standards.

CRITICAL OPERATIONAL NOTE: Do NOT dispose of this material as radioactive waste. The

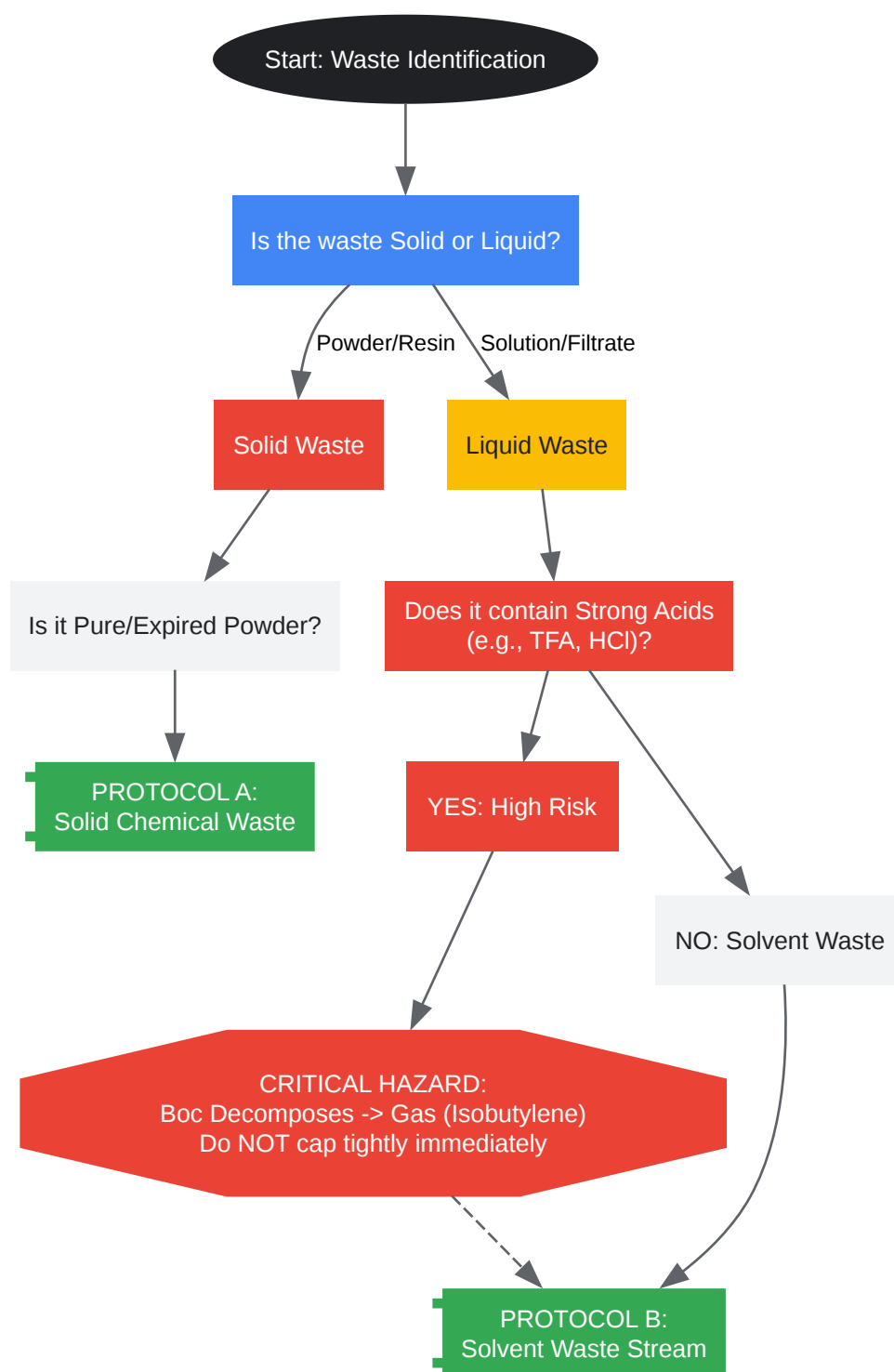
N isotope is a stable, non-radioactive isotope found in natural abundance (0.37%) in all living systems. Disposing of this material via radioactive waste streams is a regulatory violation that incurs unnecessary costs and logistical burdens. Treat this substance as Chemical Waste only.

Chemical Profile & Hazard Identification[1][2]

Property	Specification
Chemical Name	Boc-Asp-OH-15N (N-Boc-L-aspartic acid-15N)
CAS Number	13726-67-5 (Unlabeled parent); Labeled variants vary
Isotope Status	Stable (Non-Radioactive)
Physical State	White to off-white powder
Hazard Class	Irritant (Skin/Eye/Respiratory) - Not P-listed or U-listed
Reactivity	Acid Sensitive (Boc group decomposes in strong acid)
Storage Class	11 - Combustible Solids

Waste Stream Decision Matrix

Effective disposal requires segregating the material based on its physical state and chemical environment. Use the following logic flow to determine the correct protocol.



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Figure 1: Decision matrix for segregating **Boc-Asp-OH-15N** waste streams. Note the critical gas evolution path for acidic mixtures.

Detailed Disposal Protocols

PROTOCOL A: Solid Waste (Pure Substance)

Applicability: Expired powder, spilled material, or excess weighing residue.

- Segregation: Do not mix with strong oxidizers or active metals.^[1]
- Containerization: Place the solid material in a clear, chemically compatible polyethylene or glass container.
- Labeling: Affix a hazardous waste label.
 - Constituents: **"Boc-Asp-OH-15N"** (Write out full chemical name if space permits: N-Boc-Aspartic Acid).
 - Hazard Checkbox: Mark "Irritant" or "Toxic" depending on local EHS definitions for amino acid derivatives (generally Irritant).
- Disposal: Hand over to your facility's chemical waste management team for incineration.

PROTOCOL B: Liquid Waste (Reaction Mixtures)

Applicability: Filtrates from peptide synthesis (SPPS), dissolved stocks, or HPLC waste.

SCIENTIFIC CONTEXT (The "Why"): The Boc (tert-butyloxycarbonyl) protecting group is acid-labile.^[2] In the presence of strong acids (like Trifluoroacetic acid - TFA), it undergoes cleavage to form Isobutylene gas and CO₂.

Risk: If you dissolve Boc-Asp-OH in TFA and immediately cap the waste bottle tightly, the evolved gas can pressurize the container, leading to explosion or rupture.

Steps:

- Identify Solvents: Determine if the carrier solvent is Halogenated (e.g., DCM) or Non-Halogenated (e.g., DMF, Methanol).
- Acid Neutralization (If applicable): If the waste contains TFA or HCl, allow the solution to stand in a fume hood with the cap loosely threaded (vented) for 24 hours to allow gas

evolution to complete.

- Consolidation: Pour into the appropriate carboy (Halogenated vs. Non-Halogenated).
- Documentation: List "Boc-Asp-OH" as a trace contaminant on the carboy tag.

PROTOCOL C: Container Disposal (RCRA Empty)

Applicability: Empty glass vials or shipping bottles.

Per EPA regulations (40 CFR 261.7), a container is considered "RCRA Empty" only after specific cleaning.^{[3][4]}



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Figure 2: The Triple Rinse workflow required to declassify a chemical container as hazardous waste.^{[5][4][6]}

- Triple Rinse: Rinse the bottle three times with a solvent capable of dissolving the residue (Methanol or Ethanol is recommended for Boc-amino acids).
- Collect Rinsate: Pour all three rinses into the Liquid Waste stream (Protocol B).
- Deface: Cross out the label or remove it entirely.
- Discard: Place the dry, open container in the glass recycling or trash, depending on local lab policy.

Emergency Procedures

- Spill (Solid): Sweep up carefully to avoid dust generation. Wear nitrile gloves and a standard lab coat. Place in a sealed bag for disposal as solid waste.
- Spill (Liquid): Absorb with vermiculite or standard spill pads. If the solvent is flammable (e.g., Acetone/DMF), turn off ignition sources.

- Exposure:
 - Skin: Wash with soap and water for 15 minutes.
 - Eyes: Flush with water for 15 minutes.[5]

References

- Sigma-Aldrich. (2023). Safety Data Sheet: Boc-Asp-OH. Merck KGaA.[7]
- U.S. Environmental Protection Agency (EPA). (2023).[3] RCRA Regulations: Residues of Hazardous Waste in Empty Containers (40 CFR 261.7).[3][4]
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